

Application Notes and Protocols: 5-Hydroxysophoranone as a Potential Anticancer Agent

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Compound of Interest

Compound Name: 5-Hydroxysophoranone

Cat. No.: B15580831

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Introduction

5-Hydroxysophoranone, a prenylated flavonoid typically isolated from the roots of *Sophora flavescens* and *Sophora subprostrata*, has emerged as a promising candidate for cancer therapy. This class of compounds, including sophoranone and its derivatives, has demonstrated significant cytotoxic and growth-inhibitory effects across a range of cancer cell lines. The primary mechanisms of action involve the induction of apoptosis through mitochondrial-dependent pathways and the arrest of the cell cycle. These application notes provide a comprehensive overview of the anticancer properties of **5-Hydroxysophoranone**, detailed protocols for key experimental assays, and a summary of quantitative data to support further research and development.

Anticancer Mechanisms of Action

5-Hydroxysophoranone and related sophoranones exert their anticancer effects through a multi-faceted approach, primarily targeting apoptosis induction and cell cycle regulation.

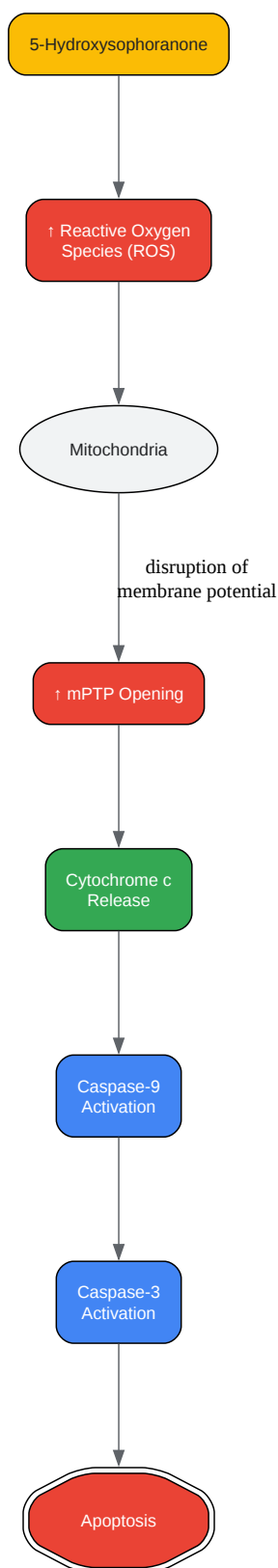
- **Apoptosis Induction:** Sophoranone has been shown to induce apoptosis in human leukemia U937 cells by triggering the formation of Reactive Oxygen Species (ROS) and promoting the opening of the mitochondrial permeability transition pore (mPTP)[1]. This leads to the release of cytochrome c from the mitochondria into the cytosol, a key event in the intrinsic apoptotic pathway. The subsequent activation of a cascade of caspases ultimately leads to programmed cell death.
- **Cell Cycle Arrest:** Derivatives of related compounds, such as sophoridinol, have been observed to cause cell cycle arrest at the G0/G1 phase[2]. This inhibition of cell cycle progression prevents cancer cells from proliferating and contributes to the overall antitumor effect.

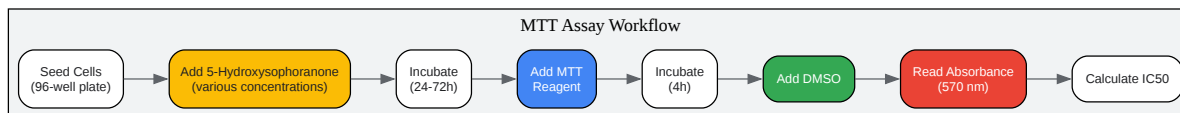
Signaling Pathways

The anticancer activity of sophoranones involves the modulation of key signaling pathways that regulate cell survival and death.

Mitochondrial Apoptosis Pathway

The induction of apoptosis by sophoranone is primarily mediated through the intrinsic, or mitochondrial, pathway. An increase in intracellular ROS disrupts mitochondrial membrane potential, leading to the opening of the mPTP and the release of pro-apoptotic factors.





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References

- 1. Sophoranone, extracted from a traditional Chinese medicine Shan Dou Gen, induces apoptosis in human leukemia U937 cells via formation of reactive oxygen species and opening of mitochondrial permeability transition pores - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Synthesis and Biological Evaluation of Sophoridinol Derivatives as a Novel Family of Potential Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
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